

Piperonylamine: A Comprehensive Technical Guide to Safety, Handling, and MSDS Information

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Compound of Interest

Compound Name: *Piperonylamine*

Cat. No.: *B131076*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **piperonylamine**. The following sections detail the compound's properties, associated hazards, and the necessary precautions for its safe use in a laboratory and research setting. All quantitative data is summarized in structured tables for ease of reference.

Chemical and Physical Properties

Piperonylamine, also known as 1,3-Benzodioxole-5-methanamine or 3,4-Methylenedioxybenzylamine, is a versatile aromatic amine used in agrochemical synthesis and pharmaceutical development.^[1] Its key physical and chemical properties are summarized below.

| Property | Value | Reference |
|-------------------|--|---|
| CAS Number | 2620-50-0 | [1] [2] |
| Molecular Formula | C ₈ H ₉ NO ₂ | [1] |
| Molecular Weight | 151.16 g/mol | [3] [4] |
| Appearance | Colorless to light orange to yellow clear liquid | [1] |
| Odor | Amine compounds | [2] |
| Boiling Point | 138 - 139 °C @ 13 mmHg | [2] [3] |
| Density | 1.214 g/mL at 25 °C | [3] [5] |
| Flash Point | > 112 °C (> 233.6 °F) | [2] |
| Refractive Index | n _{20/D} 1.564 | [3] [5] |
| pH | 11.6 | [2] |
| Vapor Density | 5.21 | [2] |
| Water Solubility | 0.9 g/100 mL | [6] |
| Vapor Pressure | 0.00837 mmHg at 25°C | [6] |

Hazard Identification and GHS Classification

Piperonylamine is classified as a hazardous chemical.[\[2\]](#) The following table summarizes its GHS classification and associated hazard statements.

| Classification | Code | Hazard Statement |
|--|------|---|
| Skin Corrosion/Irritation, Category 1 | H314 | Causes severe skin burns and eye damage. [7] |
| Serious Eye Damage/Eye Irritation, Category 1 | H314 | Causes severe skin burns and eye damage. [7] |
| Skin Irritation, Category 2 | H315 | Causes skin irritation. [6] [8] |
| Serious Eye Irritation, Category 2 | H319 | Causes serious eye irritation. [6] [8] |
| Specific target organ toxicity (single exposure), Category 3 | H335 | May cause respiratory irritation. [3] [6] |

Signal Word: Danger[\[2\]](#)

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **piperonylamine**.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[2\]](#)[\[6\]](#)
- Use only in a well-ventilated area or outdoors.[\[6\]](#)
- Wear appropriate personal protective equipment (see Section 5).[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[6\]](#)
- Remove and wash contaminated clothing and gloves before re-use.[\[2\]](#)
- Do not ingest. If swallowed, seek immediate medical assistance.[\[2\]](#)

Storage Conditions:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[[2](#)][[6](#)]
- Store in a corrosives area.[[2](#)][[6](#)][[9](#)]
- Store locked up.[[2](#)][[6](#)]
- Keep away from heat and sources of ignition.[[2](#)]
- Incompatible Materials: Strong oxidizing agents.[[2](#)]

First Aid Measures

In case of exposure to **piperonylamine**, immediate first aid is essential. The following table outlines the recommended procedures.

| Exposure Route | First Aid Measures |
|----------------|--|
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. [2] |
| Skin Contact | Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Rinse skin with water/shower. Immediately call a POISON CENTER or doctor/physician. [2][7] |
| Inhalation | Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Immediately call a POISON CENTER or doctor/physician. [2][6][7] |
| Ingestion | Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Drink plenty of water. If possible drink milk afterwards. Immediately call a POISON CENTER or doctor/physician. [2][7] |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **piperonylamine** to prevent exposure.

| PPE Type | Specifications |
|--------------------------|--|
| Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] |
| Skin and Body Protection | Wear appropriate protective gloves and clothing to prevent skin exposure.[2] |
| Respiratory Protection | Wear a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in the positive pressure mode with emergency escape provisions.[2] |

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

Personal Precautions:

- Ensure adequate ventilation.
- Use personal protective equipment.
- Evacuate personnel to safe areas.

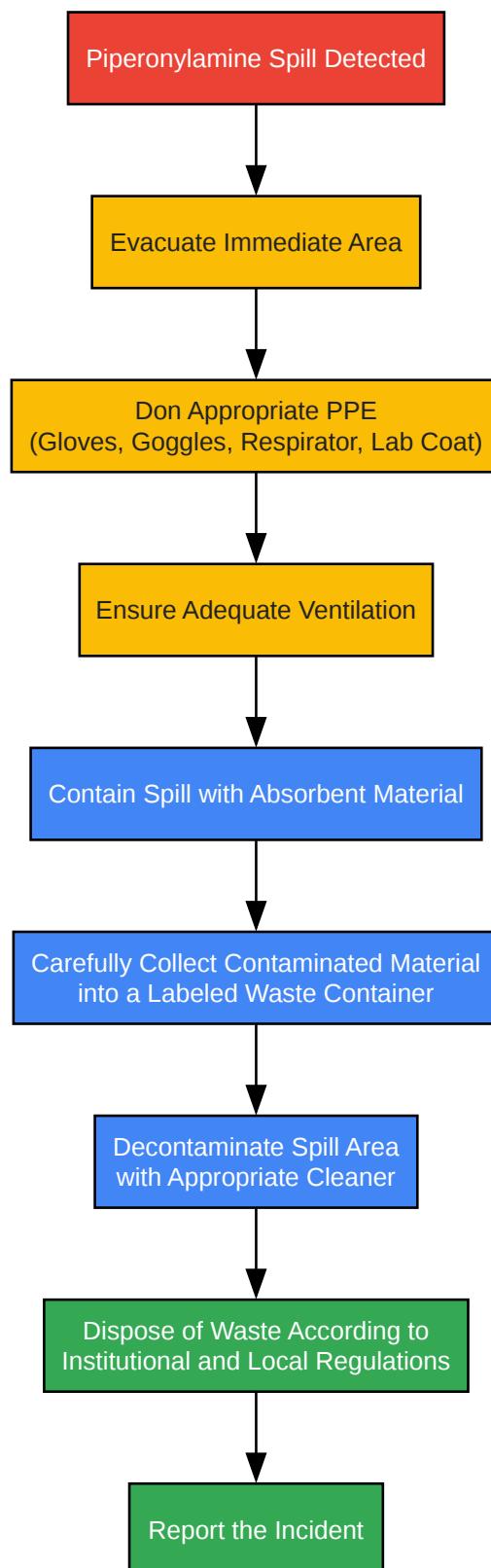
Environmental Precautions:

- Should not be released into the environment.

Methods for Containment and Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[2]
- Keep in suitable, closed containers for disposal.[2]

The following diagram illustrates a logical workflow for handling a **piperonylamine** spill.



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Caption: Workflow for handling a **piperonylamine** spill.

Toxicological Information

While no acute toxicity information is available for the product itself, **piperonylamine** is known to be an irritant and may induce methemoglobinemia.[2][8] It is categorized as causing severe skin burns and eye damage, as well as respiratory irritation.[2]

Fire and Explosion Data

Piperonylamine has a high flash point, but appropriate precautions should still be taken.

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO2), dry chemical, alcohol-resistant foam.

Specific Hazards Arising from the Chemical:

- Thermal decomposition can lead to the release of irritating gases and vapors.[2]
- Keep product and empty container away from heat and sources of ignition.[2]

Protective Equipment and Precautions for Firefighters:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[2]

This document is intended as a guide and is not a substitute for a formal risk assessment. Always refer to the most current Safety Data Sheet (SDS) for complete and detailed information.

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